

Application Notes and Protocols for Fraxin in Anti-Inflammatory Assays

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Compound of Interest

Compound Name: *Fraxin*

Cat. No.: *B1674053*

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These application notes provide a comprehensive overview of the anti-inflammatory properties of **Fraxin**, a natural coumarin glycoside. Detailed protocols for cell culture-based anti-inflammatory assays are provided to enable researchers to investigate the therapeutic potential of **Fraxin** and related compounds.

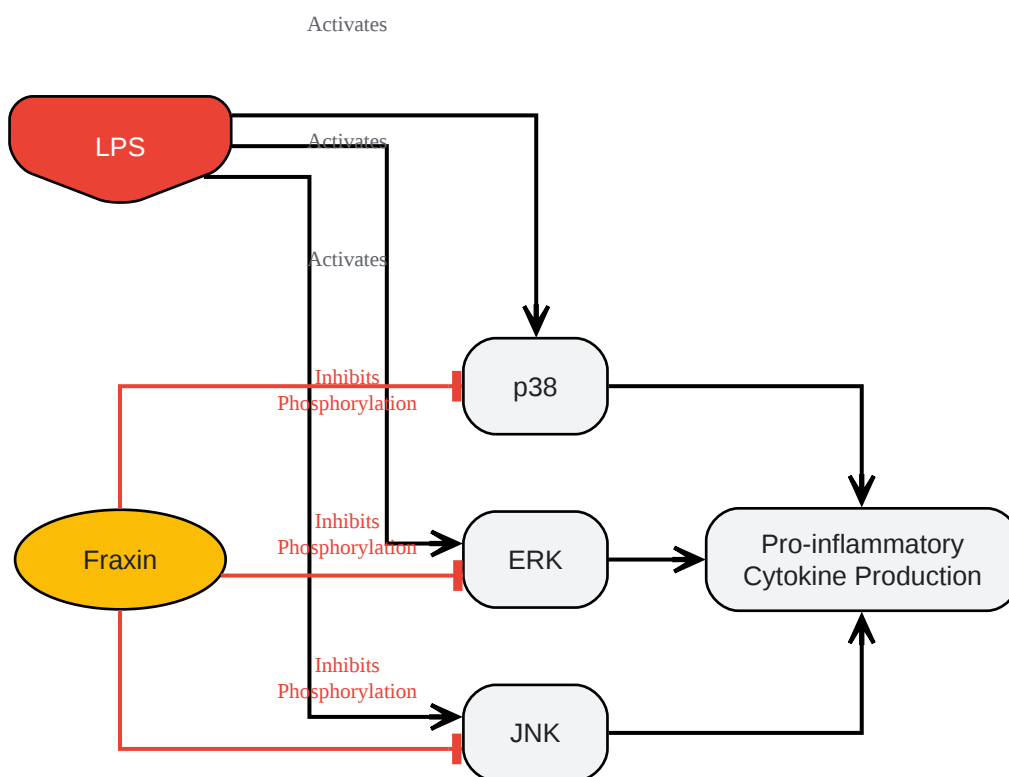
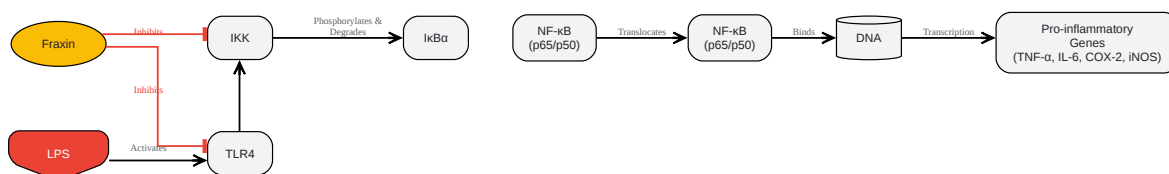
Introduction

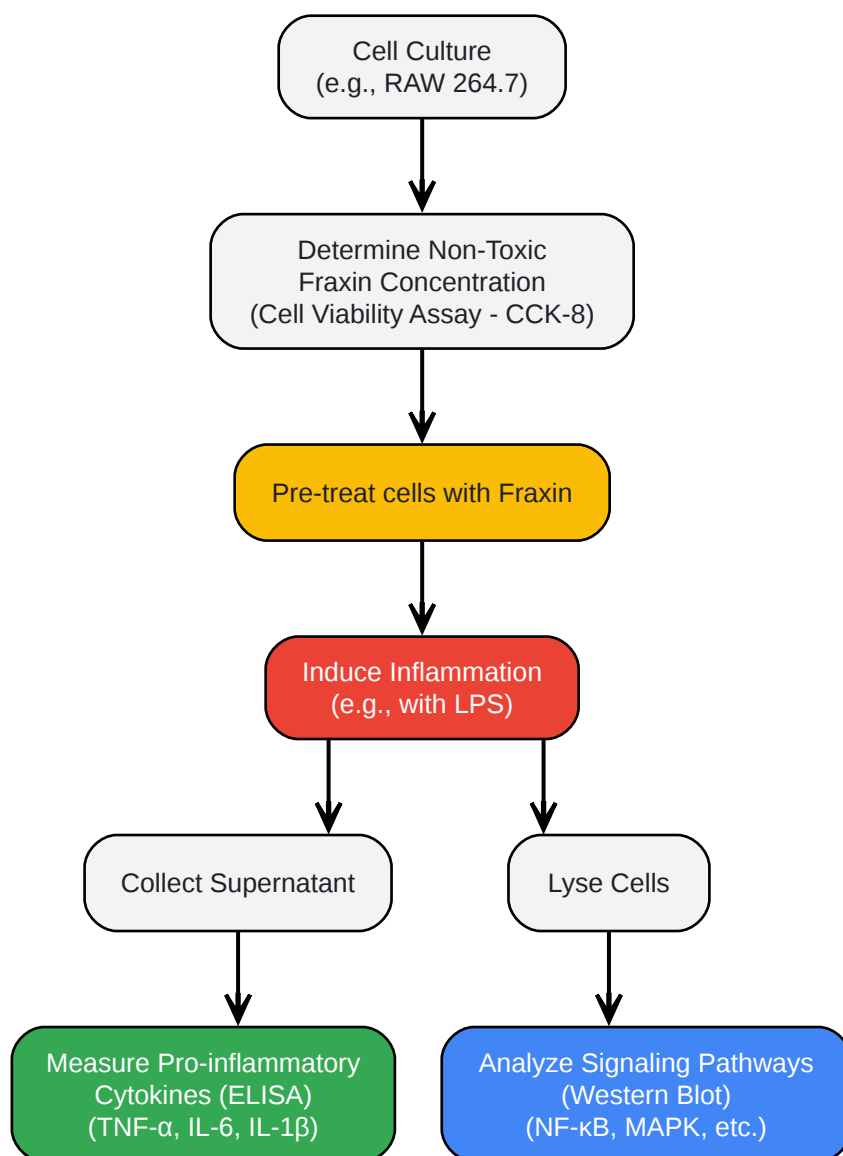
Fraxin (7,8-dihydroxy-6-methoxycoumarin-8- β -D-glucoside) is a natural compound found in various plants, including those of the **Fraxinus** genus.^{[1][2]} It has demonstrated a range of pharmacological activities, including antioxidant, immunomodulatory, and notably, anti-inflammatory effects.^{[1][3]} These properties make **Fraxin** a compound of interest for the development of novel therapeutics for inflammatory diseases.

Fraxin exerts its anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response.^[4] Studies have shown that **Fraxin** can inhibit the activation of nuclear factor-kappa B (NF- κ B) and mitogen-activated protein kinase (MAPK) signaling pathways. Furthermore, it has been found to suppress the NLRP3 inflammasome and modulate the PI3K/Akt signaling pathway. This multi-target action leads to a reduction in the production of pro-inflammatory mediators such as tumor necrosis factor-alpha (TNF- α), interleukin-6 (IL-6), interleukin-1 β (IL-1 β), inducible nitric oxide synthase (iNOS), and cyclooxygenase-2 (COX-2).

Key Signaling Pathways Modulated by Fraxin

Fraxin's anti-inflammatory activity is attributed to its ability to interfere with multiple intracellular signaling cascades. The following diagrams illustrate the key pathways affected by **Fraxin**.





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